

Theoretical & Computational Framework for Ethenesulfonyl Fluoride (ESF) Reactivity

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Compound of Interest

Compound Name: Ethenesulfonyl fluoride, 2-phenyl-

CAS No.: 405-18-5

Cat. No.: B1277012

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Executive Summary

Ethenesulfonyl fluoride (ESF) represents a unique class of "connective" chemistry hubs, characterized by a distinct reactivity paradox: it functions as one of the most potent Michael acceptors known, yet the sulfonyl fluoride (S-F) bond exhibits remarkable thermodynamic stability and resistance to reduction. This guide provides a rigorous theoretical framework for modeling ESF reactivity. It details the computational protocols required to predict regioselectivity (C-attack vs. S-attack), transition state energies, and the "SuFEx" (Sulfur-Fluoride Exchange) mechanism that is revolutionizing covalent drug discovery.

The Chemical Nature of ESF: A Theoretical Basis

To accurately model ESF, one must understand the electronic origins of its dual reactivity. ESF (

) is not merely an alkene; it is a polarized electrophile where the

group exerts a massive electron-withdrawing effect.

Frontier Molecular Orbital (FMO) Analysis

In Density Functional Theory (DFT) calculations, the reactivity of ESF is dictated by the Lowest Unoccupied Molecular Orbital (LUMO).

- LUMO Location: The LUMO coefficient is heavily localized on the β -carbon of the ethenyl group, not the sulfur atom. This explains why ESF acts as a "perfect Michael acceptor" rather than immediately undergoing S-F exchange.
- Hard/Soft Acid-Base (HSAB) Theory: The β -carbon acts as a soft electrophile, preferring orbital-controlled reactions with soft nucleophiles (e.g., thiols in Cysteine). The Sulfur atom acts as a hard center, requiring charge-controlled interactions or specific catalysis (e.g., H-bonding or Lewis acids) to undergo substitution.

Global Reactivity Descriptors

When setting up your calculations, you must compute the following descriptors to quantify the "warhead" potential:

- Electrophilicity Index (ω):
$$\omega = \frac{\mu^2}{2\eta}$$
- Chemical Potential (μ):
$$\mu \approx \frac{E_{\text{HOMO}} + E_{\text{LUMO}}}{2}$$
- Chemical Hardness (η):
$$\eta \approx E_{\text{LUMO}} - E_{\text{HOMO}}$$

Insight: ESF typically exhibits a very high

value compared to acrylamides, correlating with its rapid conjugation rates.

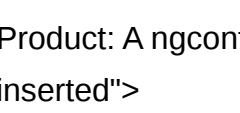
Mechanistic Pathways & Energy Profiles

The core challenge in modeling ESF is distinguishing between the two primary pathways: Conjugate Addition (Pathway A) and Direct Substitution (Pathway B).

Pathway A: The Michael Addition (Dominant)

This is the kinetic product. Nucleophiles (Nu) attack the

-carbon.

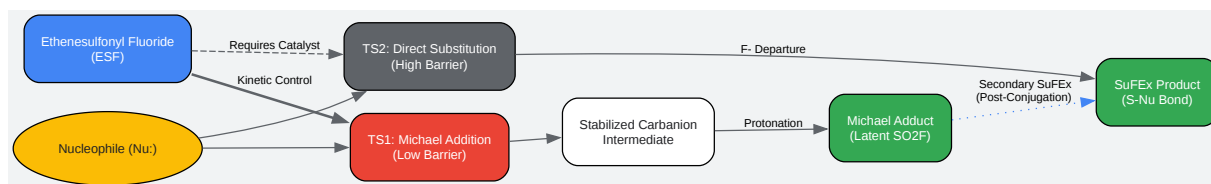
- Transition State (TS1): Characterized by C...Nu bond formation. The barrier () is typically low (10–15 kcal/mol for thiols).
- Product: A  substituted sulfonyl fluoride.^{[1][2][3]} The S-F bond remains intact, leaving a "latent" warhead for secondary functionalization.

Pathway B: SuFEx (Latent/Catalyzed)

This occurs at the Sulfur center and usually requires "activation" (e.g., protonation of the fluoride or stabilization of the leaving group).

- Transition State (TS2): A trigonal bipyramidal geometry at the sulfur atom.
- Barrier: significantly higher than TS1 in neutral conditions, which is why ESF is stable in water (hydrolysis is slow).

Visualization of Reactivity Landscape



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Figure 1: Bifurcation of ESF reactivity. Pathway A (Michael Addition) is kinetically favored, preserving the S-F bond for subsequent SuFEx reactions.

Computational Protocol: Step-by-Step

To achieve publication-quality data (E-E-A-T standard), do not rely on default settings. ESF involves hypervalent sulfur and significant charge transfer.

Software & Method Selection

- Software: Gaussian 16, ORCA 5.0, or Schrödinger Jaguar.
- Functional:
 - Recommended: M06-2X or B97X-D.
 - Why? Standard B3LYP often underestimates reaction barriers (barrier heights) and fails to capture dispersion forces critical for pre-reaction complexes in protein pockets.
- Basis Set:
 - Optimization: 6-31+G(d,p) (Minimum).
 - Single Point Energy: 6-311++G(2d,2p) or def2-TZVP. Diffuse functions (++) are mandatory to describe the anionic character of the fluoride leaving group and the transition state.

Solvation Models

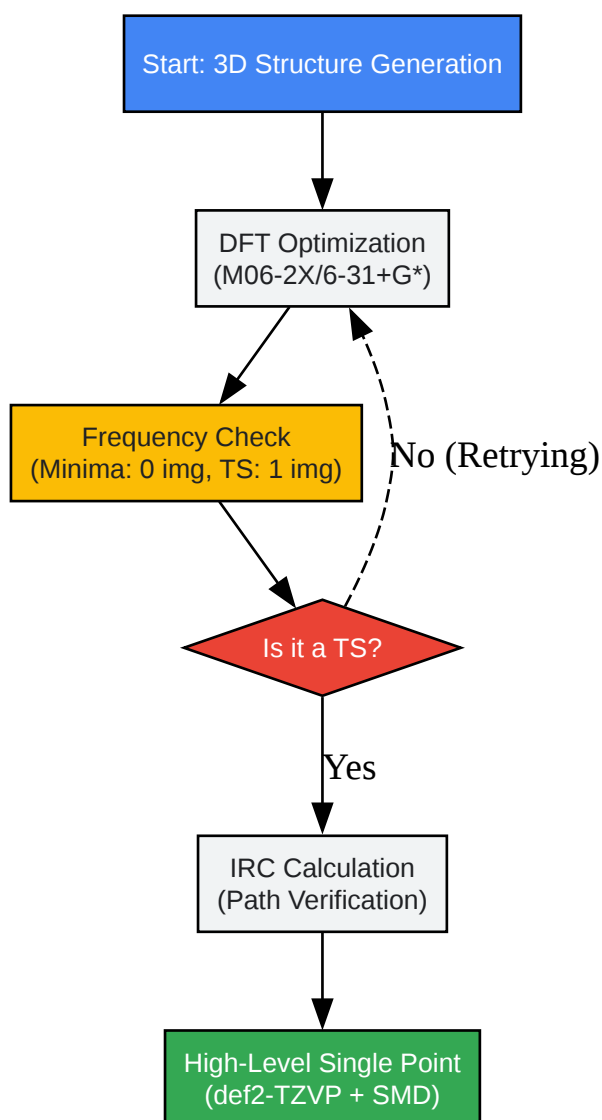
Gas-phase calculations are irrelevant for biological reactivity.

- Model: SMD (Solvation Model based on Density) is preferred over PCM for better free energy of solvation () accuracy.
- Solvent: Water () for hydrolysis checks; Diethyl Ether or Protein Dielectric () for hydrophobic pocket simulation.

The Workflow

- Conformational Search: Generate conformers of the ESF-Nucleophile complex.
- Geometry Optimization (Opt): Locate the ground state minima.
- Transition State Search (Opt=TS): Locate the saddle point.
 - Validation: Verify exactly one imaginary frequency. Visualize the vibration mode to ensure it corresponds to the C-Nu or S-Nu bond formation.
- IRC (Intrinsic Reaction Coordinate): Run forward/reverse IRC to prove the TS connects the correct reactants and products.
- Single Point Energy (SPE): Refine energy with a larger basis set and solvent model.

Workflow Diagram



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Figure 2: Standardized computational workflow for validating ESF transition states.

Data Presentation & Analysis

When reporting your theoretical data, organize it to allow direct comparison of "Warhead Potency."

Activation Energy Table (Template)

Nucleophile (Model)	Reaction Site	Functional/Basis	(kcal/mol)	(kcal/mol)	Interpretation
Methanethiol (Cys)	-Carbon	M06-2X/6-311++G	12.5	-18.2	Rapid covalent modification (Michael).
Methylamine (Lys)	-Carbon	M06-2X/6-311++G	16.8	-10.5	Slower than Cys; requires proximity.
Water (Hydrolysis)	Sulfur (S)	M06-2X/6-311++G**	>35.0	-2.1	Kinetically Stable (High barrier).

Interpreting the "SuFEx Paradox"

Your calculations should demonstrate that the barrier for water attacking the Sulfur (Hydrolysis) is prohibitively high (>30 kcal/mol) compared to the Michael addition. This quantitative gap validates the bio-orthogonality of ESF: it survives in the bloodstream (aqueous) but reacts instantly when positioned near a specific protein residue.

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